

# 8-Azido-1-octanol: Proper Disposal & Handling Procedures

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## Compound of Interest

Compound Name: 8-Azido-1-octanol

CAS No.: 57395-46-7

Cat. No.: B3145442

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## Executive Safety Directive

### 8-Azido-1-octanol (

) is a valuable "Click Chemistry" linker, but it possesses dual hazards: the combustibility of a long-chain alcohol and the energetic instability of the azide functionality.

#### CRITICAL PROHIBITIONS:

- NEVER dispose of down the drain.[1]
- NEVER mix with acids (generates toxic/explosive gas).  
gas).
- NEVER use metal spatulas or dispose of in metal containers (forms shock-sensitive metal azides).[2]
- NEVER mix with halogenated solvents (e.g., DCM, Chloroform) in waste streams (forms highly explosive di/tri-azidomethane).[2]

## Technical Hazard Profiling

To manage this chemical safely, you must understand the "Stability Metrics" that govern organic azides.

## The C/N Ratio Assessment

The stability of organic azides is often estimated using the Carbon-to-Nitrogen ratio.<sup>[2]</sup>

For **8-Azido-1-octanol** (

):

- (Carbons) = 8
- (Oxygens) = 1<sup>[3]</sup>
- (Nitrogens) = 3

Interpretation: A ratio of  $\frac{\text{ngcontent-ng-c2977031039}=\text{""}}{\text{ngghost-ng-c1310870263}=\text{""}}$  \* \* \*

is generally considered the baseline for "storeable" stability. **8-Azido-1-octanol** sits exactly on this threshold. While safer than smaller azides, it retains significant energetic potential and shock sensitivity. It must be treated as an explosive hazard if concentrated or heated.

## Physical & Chemical Data Table

Property	Value/Description	Operational Implication
Physical State	Colorless to pale yellow liquid	Hard to detect spills; use absorbent pads.
Boiling Point	~115°C (at 0.5 mmHg)	DO NOT DISTILL to dryness. Explosion risk.
Incompatibilities	Acids, Heavy Metals (Cu, Pb), Oxidizers	Segregate waste streams rigorously. <sup>[1][4]</sup>
Decomposition	Heat, Shock, Friction	Use blast shields for reactions >1g.

## Method A: Chemical Deactivation (Preferred)

Recommended for quantities < 5g or when high-purity waste disposal is unavailable.

As a Senior Scientist, I recommend chemical deactivation over simple disposal whenever possible. This converts the energetic azide into a stable amine using the Staudinger Reduction. This protocol eliminates the explosion hazard before the waste leaves your hood.

## The Staudinger Deactivation Protocol

Reagents:

- Triphenylphosphine ( ) - 1.5 equivalents relative to azide.
- Solvent: Tetrahydrofuran (THF) or Ethyl Acetate.
- Water ( ).

Mechanism:

Step-by-Step Procedure:

- Setup: Perform in a fume hood behind a blast shield. Ensure no open flames.
- Dissolution: Dissolve the waste **8-azido-1-octanol** in THF (approx. 0.1 M concentration).
- Addition: Slowly add 1.5 equivalents of Triphenylphosphine ( ).
  - Observation: You will see nitrogen gas ( ) evolution (bubbling).[3] This is the pressure release of the energetic group.
- Reaction: Stir at room temperature for 2–4 hours until bubbling ceases.
- Hydrolysis: Add a small volume of water (approx 10% of solvent volume) to hydrolyze the intermediate iminophosphorane. Stir for 1 hour.

- Verification: Thin Layer Chromatography (TLC) or simple visual check (bubbling stopped) confirms consumption of azide.
- Final Disposal: The resulting mixture contains 8-amino-1-octanol and triphenylphosphine oxide. This mixture is non-explosive and can be disposed of in standard "Organic Solvent Waste" containers (non-halogenated).

## Method B: Segregated Hazardous Waste Disposal

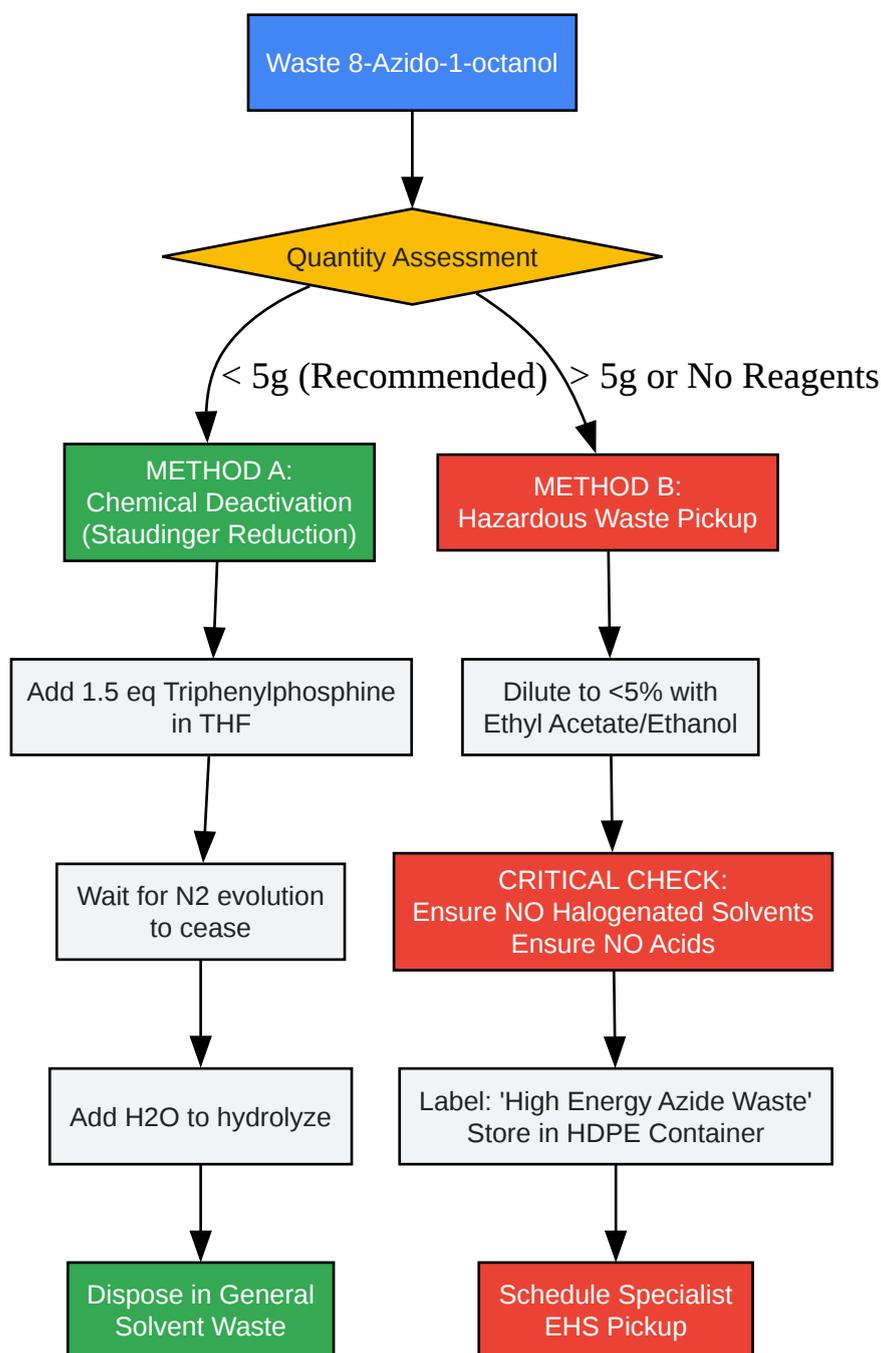
Required for large quantities (>5g) or if deactivation reagents are unavailable.

If you cannot chemically deactivate the substance, you must adhere to a strict segregation workflow to prevent accidental detonation in the central waste facility.

### Waste Stream Specifications

- Container: HDPE (High-Density Polyethylene) or Amber Glass. NO METAL CANS.
- Labeling: Must explicitly state: "ORGANIC AZIDE WASTE - POTENTIALLY EXPLOSIVE."
- Liquid Waste: Dilute to <5% concentration using a compatible solvent (e.g., Ethanol, Ethyl Acetate). Avoid Dichloromethane.
- Solid Waste: If absorbed on silica or pads, double-bag in antistatic plastic bags.

### Workflow Visualization



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Figure 1: Decision matrix for the disposal of organic azide waste.[2] Green path denotes chemical neutralization; Red path denotes hazardous waste management.

## Emergency Procedures

### Accidental Spills

- Evacuate: If spill is >100 mL, evacuate the lab immediately.
- PPE: Wear nitrile gloves (double gloved), safety goggles, and a lab coat.[5]
- Absorb: Do not wipe. Lay down absorbent pads soaked in water or ethanol.
- Neutralize (In situ): If safe, gently apply a 10% solution of Triphenylphosphine in toluene/THF to the spill pads to deactivate the azide.
- Clean: Wipe area with pH > 9 buffer solution (alkaline hydrolysis helps degrade trace residues).

## Exposure[1][4][7][8]

- Skin: Wash immediately with soap and water for 15 minutes.[6][7] Azides penetrate skin rapidly.
- Eyes: Flush for 15 minutes.[1][7][8][9] Seek medical attention immediately.

## References

- University of Pittsburgh. (2013).[2] Safe Handling of Azides. Department of Environmental Health and Safety. [\[Link\]](#)
- Organic Syntheses. (2010). Working with Hazardous Chemicals: Azide Handling. Org. Synth. 2010, 87, 161-169.[3] [\[Link\]](#)
- University of California, San Diego (UCSD). (2021). Standard Operating Procedure: Organic Azides. UCSD Environment, Health & Safety. [\[Link\]](#)
- Bräse, S., & Banert, K. (2010). Organic Azides: Syntheses and Applications. Wiley-VCH.

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## Sources

- [1. research.wayne.edu](https://research.wayne.edu) [[research.wayne.edu](https://research.wayne.edu)]
- [2. safety.pitt.edu](https://safety.pitt.edu) [[safety.pitt.edu](https://safety.pitt.edu)]
- [3. orgsyn.org](https://orgsyn.org) [[orgsyn.org](https://orgsyn.org)]
- [4. ethz.ch](https://ethz.ch) [[ethz.ch](https://ethz.ch)]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- [6. chemistry.unm.edu](https://chemistry.unm.edu) [[chemistry.unm.edu](https://chemistry.unm.edu)]
- [7. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [8. 1,8-Octanediol - Safety Data Sheet](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- [9. uvic.ca](https://uvic.ca) [[uvic.ca](https://uvic.ca)]
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